

Spectroscopic Data and Analysis of (1R,2R)-2-Aminocyclohexanecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: (1R,2R)-2-Aminocyclohexanecarboxylic Acid
CAS No.: 5691-19-0
Cat. No.: B1224546

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **(1R,2R)-2-Aminocyclohexanecarboxylic acid**, a non-proteinogenic amino acid of interest in peptide chemistry and drug development. Due to the limited availability of published experimental spectra for this specific stereoisomer, this guide presents predicted Nuclear Magnetic Resonance (NMR) data alongside a comprehensive analysis of expected Infrared (IR) absorption bands. Detailed experimental protocols for obtaining such spectra are also provided to facilitate laboratory work.

Predicted Spectroscopic Data

The following tables summarize the predicted ^1H and ^{13}C NMR chemical shifts for **(1R,2R)-2-Aminocyclohexanecarboxylic acid**, also known as trans-2-Aminocyclohexanecarboxylic acid. These predictions are based on computational algorithms and provide a reliable estimate for

spectral interpretation. The IR data is a compilation of characteristic absorption frequencies for the functional groups present in the molecule.

Table 1: Predicted ^1H NMR Data

Solvent: D_2O

Atom Number	Predicted Chemical Shift (ppm)	Multiplicity
1 (CH-COOH)	2.55	ddd
2 (CH-NH ₂)	3.10	ddd
3, 7 (CH ₂)	1.25 - 1.55	m
4, 6 (CH ₂)	1.70 - 1.90	m
5 (CH ₂)	2.00 - 2.20	m

Note: The protons of the amine (NH₂) and carboxylic acid (COOH) groups are typically exchanged with deuterium in D_2O and are therefore not observed. The chemical shifts and multiplicities of the cyclohexyl protons are complex due to overlapping signals and second-order effects.

Table 2: Predicted ^{13}C NMR Data

Solvent: D_2O

Atom Number	Predicted Chemical Shift (ppm)
C=O	181.5
C1 (CH-COOH)	50.0
C2 (CH-NH ₂)	59.0
C3, C7	24.5
C4, C6	28.0
C5	32.0

Table 3: Expected Infrared (IR) Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibration	Intensity
3300–2500	Carboxylic Acid	O-H stretch	Broad, Strong
3500–3300	Amine	N-H stretch	Medium
2950–2850	Alkane	C-H stretch	Strong
1710–1680	Carboxylic Acid	C=O stretch	Strong
1650–1580	Amine	N-H bend	Medium
1470–1450	Alkane	C-H bend	Medium
1320–1000	Carboxylic Acid	C-O stretch	Strong
950–910	Carboxylic Acid	O-H bend	Medium

Experimental Protocols

The following sections detail standardized procedures for acquiring NMR and IR spectra of **(1R,2R)-2-Aminocyclohexanecarboxylic Acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for structural elucidation.

Materials:

- **(1R,2R)-2-Aminocyclohexanecarboxylic Acid** (5-10 mg for ¹H NMR, 20-50 mg for ¹³C NMR)
- Deuterium oxide (D₂O, 99.9 atom % D)
- NMR tube (5 mm, high precision)
- Pipettes
- Small vial

Procedure:

- Weigh the appropriate amount of the amino acid sample and transfer it to a small, clean, dry vial.
- Add approximately 0.6-0.7 mL of D₂O to the vial.
- Gently agitate the vial to dissolve the sample completely. Sonication may be used to aid dissolution.
- Once a clear, homogeneous solution is obtained, carefully transfer the solution into the NMR tube using a pipette.
- Ensure the height of the solution in the NMR tube is sufficient to cover the detection coils of the NMR spectrometer (typically 4-5 cm).
- Cap the NMR tube and wipe the outside clean.
- Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- Acquire the ¹H and ¹³C NMR spectra according to the instrument's standard operating procedures. The use of a deuterium lock on the D₂O signal is standard. For ¹³C NMR, proton decoupling is typically employed to simplify the spectrum.

Infrared (IR) Spectroscopy (KBr Pellet Method)

Objective: To obtain an IR spectrum to identify the functional groups present in the molecule.

Materials:

- **(1R,2R)-2-Aminocyclohexanecarboxylic Acid** (1-2 mg)
- Spectroscopy-grade potassium bromide (KBr, ~200 mg), dried
- Agate mortar and pestle
- Pellet press with die set
- Spatula

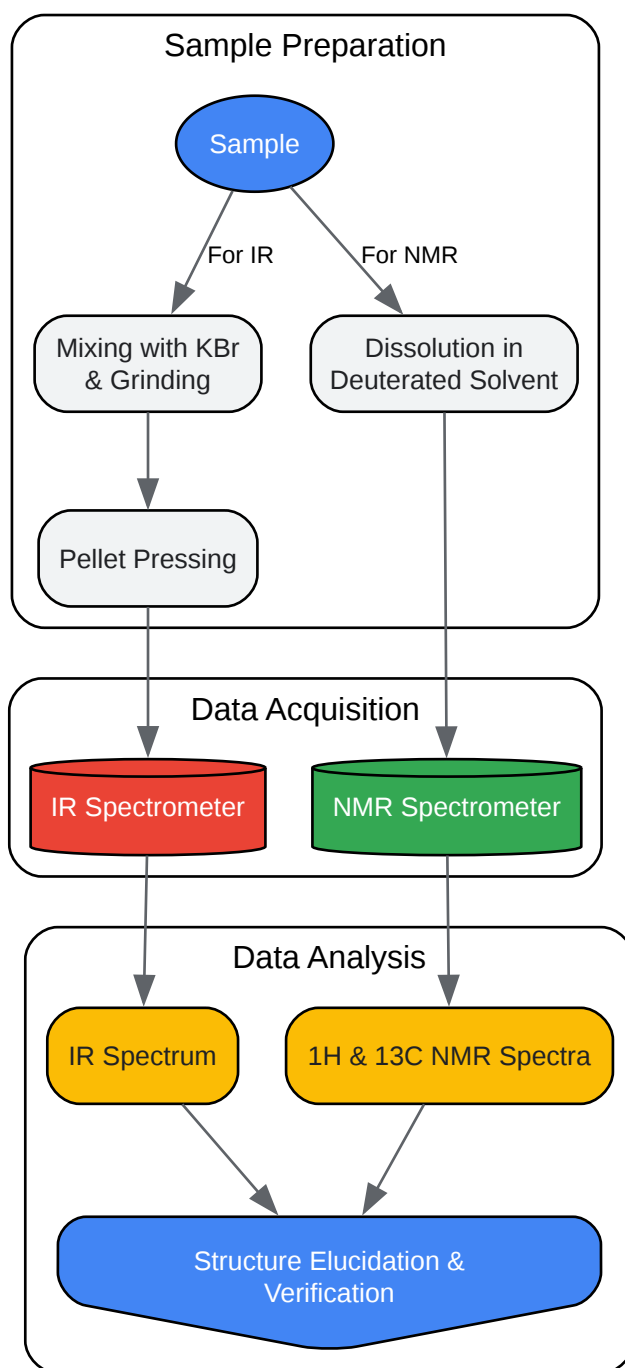
- Infrared spectrometer

Procedure:

- Place a small amount of KBr (~200 mg) into an agate mortar and grind it to a fine powder to ensure it is free of lumps.
- Add 1-2 mg of the amino acid sample to the mortar.
- Grind the sample and KBr together thoroughly for several minutes to ensure a homogeneous mixture and to reduce the particle size.
- Transfer a portion of the mixture into the pellet die.
- Assemble the die and place it in the hydraulic press.
- Apply pressure (typically 8-10 tons) for a few minutes to form a transparent or translucent pellet.
- Carefully remove the pellet from the die and place it in the sample holder of the IR spectrometer.
- Record the IR spectrum, typically in the range of 4000-400 cm^{-1} . A background spectrum of a pure KBr pellet should be run for background correction.

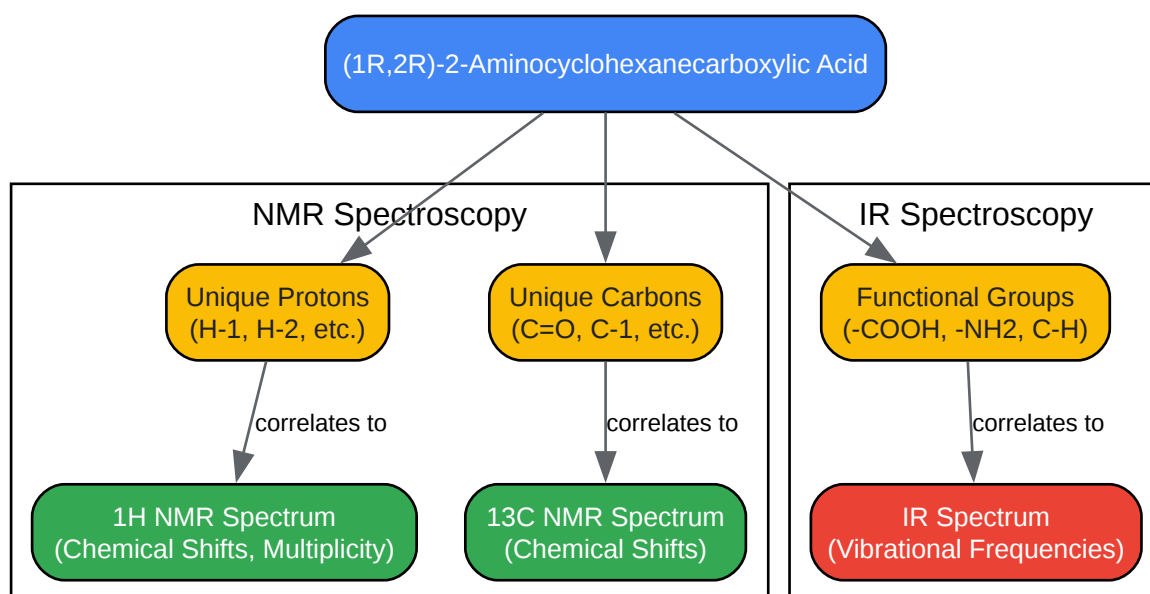
Workflow Visualizations

The following diagrams illustrate the logical workflow for spectroscopic analysis and the relationship between the molecular structure and its spectroscopic output.



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Caption: Workflow for Spectroscopic Analysis.



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Caption: From Molecular Structure to Spectroscopic Output.

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